

Technical Support Center: Reducing Diisononyl Adipate (DINA) Leaching from PVC

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Compound of Interest

Compound Name: Diisononyl adipate

Cat. No.: B167168

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Welcome to our technical support center. This resource is designed for researchers, scientists, and drug development professionals working with Polyvinyl Chloride (PVC) plasticized with **Diisononyl Adipate** (DINA). Here you will find troubleshooting guides and frequently asked questions (FAQs) to address common issues encountered during experiments aimed at reducing DINA leaching.

Frequently Asked Questions (FAQs)

Q1: What is **Diisononyl Adipate** (DINA) and why is its leaching from PVC a concern?

Diisononyl Adipate (DINA) is a common plasticizer used to impart flexibility to otherwise rigid PVC materials.^[1] As a plasticizer, DINA is not chemically bound to the PVC polymer matrix, which allows it to migrate, or "leach," out of the plastic over time.^[1] This leaching can be a concern in various applications, particularly in medical devices and food packaging, as it may lead to contamination of the surrounding environment or substances in contact with the PVC. The migration of plasticizers can also alter the mechanical properties of the PVC material, making it more brittle.

Q2: What are the primary factors that influence the rate of DINA leaching from PVC?

The migration of DINA from PVC is influenced by several factors, including:

- **Temperature:** Higher temperatures increase the kinetic energy of DINA molecules, accelerating their diffusion and migration from the PVC matrix.

- **Contact Medium (Solvent):** The solubility of DINA in the contacting liquid significantly affects leaching. Lipophilic (oily or fatty) substances and some organic solvents will extract DINA more readily than aqueous solutions.[\[2\]](#)
- **Contact Duration:** Longer exposure times generally lead to a greater amount of DINA leaching.
- **Plasticizer Characteristics:** The concentration of DINA within the PVC formulation, its molecular weight, and its structure influence its mobility.
- **PVC Formulation:** The overall composition of the PVC, including stabilizers and other additives, can impact the rate of plasticizer migration.

Q3: What are the main strategies to reduce or prevent DINA leaching from PVC?

There are several approaches that researchers can employ to minimize DINA leaching:

- **Surface Modification:** Altering the surface of the PVC can create a barrier to prevent DINA from migrating. Common techniques include:
 - **Irradiation:** Using methods like UV or gamma irradiation to create a cross-linked surface network that densifies the polymer matrix and reduces plasticizer mobility.
 - **Chemical Grafting and Fluorination:** Introducing functional chemical groups to the PVC surface that can interact with and anchor the plasticizer molecules.
 - **Coatings:** Applying a barrier coating, such as one made of polylactic acid (PLA) or through plasma-enhanced chemical vapor deposition (PECVD), can effectively block DINA migration.[\[3\]](#)
- **Use of Alternative Plasticizers:**
 - **High Molecular Weight Plasticizers:** Larger plasticizer molecules have lower mobility within the polymer matrix.
 - **Reactive Plasticizers:** These plasticizers are designed to chemically bond with the PVC polymer, thus preventing them from leaching.

- Optimizing PVC Formulation: The selection of other additives in the PVC formulation can influence plasticizer compatibility and migration.

Troubleshooting Guides

Problem: I am observing higher than expected DINA leaching in my experiments.

Possible Cause	Troubleshooting Step
Elevated Experimental Temperature	Verify the temperature of your experimental setup. Even slight increases in temperature can significantly accelerate DINA migration. Consider conducting your experiments at a lower, controlled temperature if the application allows.
Inappropriate Solvent/Simulant	The choice of solvent or food simulant is critical. DINA, being an adipate plasticizer, has a higher affinity for fatty or non-polar substances. If you are using a lipophilic medium, expect higher leaching. For aqueous applications, ensure the purity of the water, as contaminants can sometimes increase leaching.
Incorrect PVC Formulation	The grade and formulation of the PVC itself can be a factor. If possible, obtain detailed specifications of the PVC material from the manufacturer to understand the initial DINA concentration and the presence of other additives that might influence migration.
Extended Contact Time	Review the duration of your experiment. Leaching is a time-dependent process. If your application requires long-term contact, you may need to implement preventative measures like surface modification.

Problem: My attempts at surface modification are not effectively reducing DINA leaching.

Possible Cause	Troubleshooting Step
Incomplete or Non-uniform Surface Treatment	Ensure that the surface modification process (e.g., UV irradiation, plasma treatment, coating) is applied uniformly across the entire surface of the PVC. Inconsistent treatment can leave areas where DINA can still leach out. Characterize the modified surface using techniques like Fourier Transform Infrared Spectroscopy (FTIR) or Scanning Electron Microscopy (SEM) to verify the treatment's effectiveness and uniformity.
Incompatibility of the Coating Material	If you are using a coating, it must have good adhesion to the PVC surface and be impermeable to DINA. Research the compatibility of your chosen coating material with PVC and its barrier properties against adipate plasticizers.
Degradation of the Surface Treatment	Some surface treatments may degrade over time, especially when exposed to harsh conditions (e.g., certain chemicals, elevated temperatures). Evaluate the stability of your surface modification under your specific experimental conditions.

Quantitative Data on Plasticizer Leaching

While specific quantitative data for DINA leaching is not readily available in all contexts, the following tables provide illustrative data for similar plasticizers, diisononyl phthalate (DINP) and di-(2-ethylhexyl) adipate (DEHA), which can serve as a reference for experimental design.

Table 1: Migration of DINP from PVC Toys into Saliva Simulant

Time (minutes)	Cumulative DINP Release ($\mu\text{g}/\text{cm}^2$)
15	1.8
30	3.5
45	5.1
60	6.5

Data is illustrative and based on studies of DINP migration from PVC toys into saliva simulant at 37°C.[4]

Table 2: Migration of DEHA from Food-Grade PVC Film into Isooctane (a fatty food simulant)

Time (hours)	DEHA Migration (%)
24	15
48	25
72	33
96	40
120	45

Data is illustrative and based on studies of DEHA migration from PVC film into isooctane at 25°C.[5]

Experimental Protocols

Protocol 1: Solvent Extraction Method for DINA Leaching Quantification

This protocol outlines a common method for quantifying the amount of DINA that leaches from a PVC sample into a solvent.

Objective: To determine the mass of DINA that migrates from a PVC sample into a specific solvent over a defined period and at a controlled temperature.

Materials:

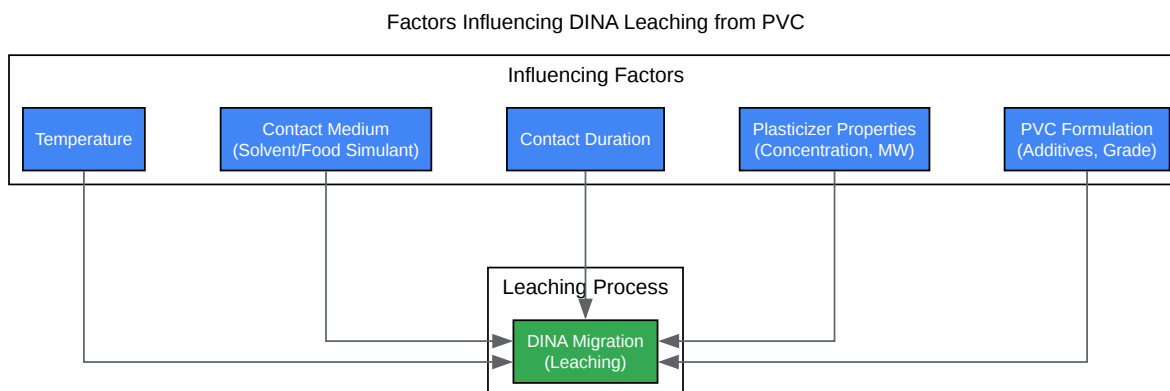
- PVC sample containing DINA
- Extraction solvent (e.g., isooctane, ethanol, or a food simulant)
- Glass vials with PTFE-lined caps
- Analytical balance
- Incubator or water bath for temperature control
- Gas Chromatograph with Mass Spectrometer (GC-MS)
- DINA analytical standard
- Internal standard (e.g., a deuterated phthalate or a similar high-molecular-weight ester)

Procedure:

- Sample Preparation:
 - Cut the PVC sample into standardized dimensions (e.g., 2 cm x 2 cm) to ensure a consistent surface area-to-volume ratio.
 - Clean the surface of the PVC sample with a lint-free cloth to remove any surface contaminants.
 - Accurately weigh the PVC sample.
- Extraction:
 - Place the PVC sample into a clean glass vial.
 - Add a precise volume of the chosen extraction solvent to the vial, ensuring the sample is fully submerged.
 - Seal the vial with a PTFE-lined cap to prevent solvent evaporation.

- Place the vial in an incubator or water bath set to the desired experimental temperature (e.g., 25°C, 40°C, or 60°C).
- Allow the extraction to proceed for the desired duration (e.g., 24, 48, or 72 hours). It is advisable to have multiple time points to understand the leaching kinetics.
- Sample Analysis (GC-MS):
 - After the incubation period, carefully remove the PVC sample from the vial.
 - Add a known concentration of an internal standard to the solvent extract.
 - Prepare a calibration curve using DINA analytical standards of known concentrations.
 - Inject a sample of the solvent extract into the GC-MS.
 - The GC will separate the components of the extract, and the MS will identify and quantify the DINA based on its mass spectrum and retention time relative to the standards.
- Calculation:
 - Calculate the concentration of DINA in the solvent extract based on the calibration curve.
 - Determine the total mass of DINA that leached from the PVC sample.
 - Express the results as mass of DINA per unit surface area of the PVC sample (e.g., $\mu\text{g}/\text{cm}^2$) or as a percentage of the initial weight of the PVC sample.

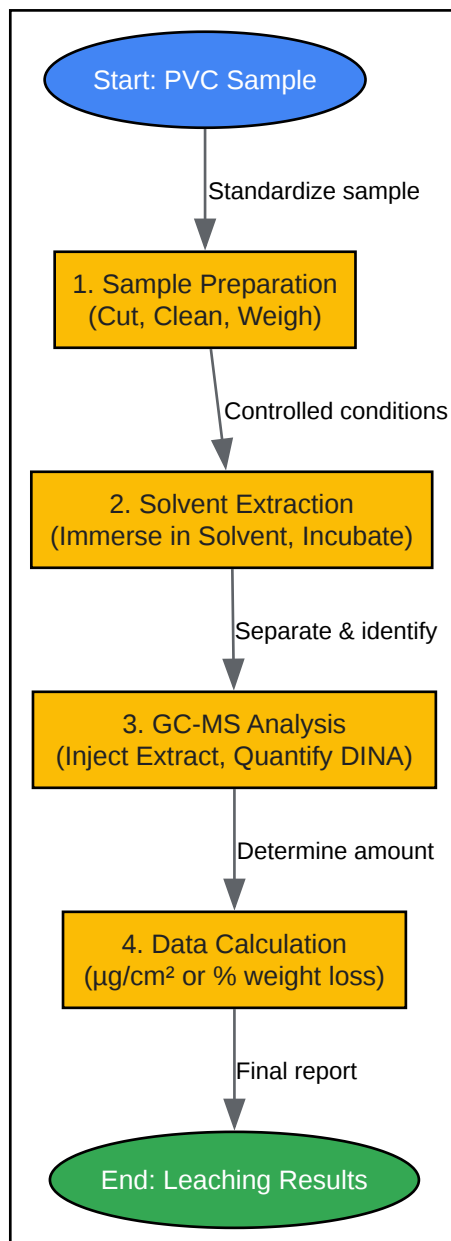
Visualizations



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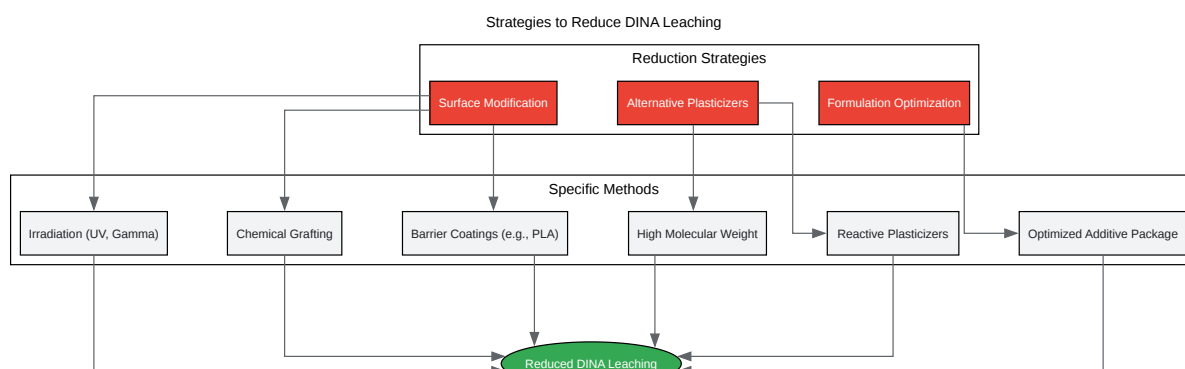
Caption: Key factors influencing the migration of DINA from PVC.

Experimental Workflow for DINA Leaching Analysis



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Caption: A typical experimental workflow for quantifying DINA leaching.



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Caption: Overview of strategies and methods to mitigate DINa leaching from PVC.

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